

6-chloro-1H-indazole-3-carboxylic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 6-chloro-1H-indazole-3-carboxylic
Acid

Cat. No.: B139074

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An In-depth Technical Guide on **6-chloro-1H-indazole-3-carboxylic acid**

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical entities is paramount. This document provides a detailed overview of **6-chloro-1H-indazole-3-carboxylic acid**, focusing on its chemical structure and standardized nomenclature.

Chemical Identity

IUPAC Name: **6-chloro-1H-indazole-3-carboxylic acid**.[\[1\]](#)[\[2\]](#)

Chemical Formula: C₈H₅ClN₂O₂[\[1\]](#)

CAS Number: 129295-31-4[\[1\]](#)[\[2\]](#)

Chemical Structure

The molecular structure of **6-chloro-1H-indazole-3-carboxylic acid** is characterized by a bicyclic indazole core. A chlorine atom is substituted at the 6th position of the indazole ring, and a carboxylic acid group is attached at the 3rd position.

Figure 1: Chemical structure of **6-chloro-1H-indazole-3-carboxylic acid**.

Physicochemical Properties

A summary of key physicochemical properties is presented below.

Property	Value	Source
Molecular Weight	196.59 g/mol	[1]
Physical Form	Yellow to brown powder	[1]
Purity	≥ 97% (HPLC)	[1]
InChI Key	MCGHMISXTKQRRF-UHFFFAOYSA-N	
Storage Temperature	2-8 °C, sealed in dry conditions	

Applications in Research and Development

6-Chloro-1H-indazole-3-carboxylic acid is a significant building block in medicinal chemistry and pharmaceutical research. Its unique indazole scaffold makes it a valuable intermediate in the synthesis of biologically active molecules. It is particularly noted for its application in the development of novel therapeutic agents, including anti-inflammatory and anti-cancer drugs.[\[1\]](#) The compound is also utilized in biochemical research for studies involving enzyme inhibition and receptor binding, contributing to the understanding of various biochemical pathways.[\[1\]](#)

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References

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